

# Application Notes and Protocols for JTC-801

## Stock Solution Preparation in DMSO

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### Compound of Interest

Compound Name: Jtc-801

Cat. No.: B1673098

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## Introduction

**JTC-801** is a potent and selective antagonist of the nociceptin/orphanin FQ (NOP) receptor, also known as the opioid receptor-like 1 (ORL1) receptor.<sup>[1][2][3]</sup> It displays high affinity for the NOP receptor with a  $K_i$  value of 8.2 nM and exhibits significant selectivity over other opioid receptors.<sup>[1][4]</sup> **JTC-801**'s ability to modulate the NOP receptor signaling pathway makes it a valuable tool in neuroscience research, particularly in studies related to pain, anxiety, and stress-related disorders. Recent studies have also explored its potential in cancer research, where it has been shown to induce pH-dependent cell death in cancer cells and inhibit the PI3K-Akt-mTOR signaling pathway in melanoma.

Accurate and consistent preparation of **JTC-801** stock solutions is paramount for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **JTC-801** due to its excellent solubilizing capacity for this compound. This document provides a detailed protocol for the preparation, storage, and handling of **JTC-801** stock solutions in DMSO.

## Data Presentation

A summary of the key quantitative data for **JTC-801** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	447.96 g/mol	
Molecular Formula	C <sub>26</sub> H <sub>25</sub> N <sub>3</sub> O <sub>2</sub> · HCl	
Appearance	White to off-white solid	
Purity	≥98%	
Solubility in DMSO	≥ 22.4 mg/mL to 100 mg/mL	
Storage (Powder)	4°C, sealed from moisture	
Storage (in DMSO)	-20°C for 1 month; -80°C for 6 months	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM JTC-801 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JTC-801** in high-purity, anhydrous DMSO.

Materials:

- **JTC-801** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL or 2 mL) or amber glass vials
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the Required Mass: To prepare a 10 mM stock solution, use the following formula:  
$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$
  - For 1 mL of a 10 mM solution:  $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 447.96 \text{ g/mol} / 1000 = 4.48 \text{ mg}$
- Weighing:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh 4.48 mg of **JTC-801** powder directly into the tared tube.
- Dissolution:
  - Add 1 mL of anhydrous DMSO to the tube containing the **JTC-801** powder.
  - Tightly cap the tube and vortex thoroughly for 2-5 minutes until the compound is completely dissolved. A clear solution should be obtained.
  - For compounds that are difficult to dissolve, gentle warming in a 37°C water bath or brief sonication may be applied. However, always check for the compound's temperature sensitivity. It is noted that hygroscopic DMSO can negatively impact solubility, so using newly opened DMSO is recommended.
- Aliquoting and Storage:
  - To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use working volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
  - Clearly label each aliquot with the compound name (**JTC-801**), concentration (10 mM), solvent (DMSO), and the date of preparation.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month). The stock solution should be sealed and protected from moisture.

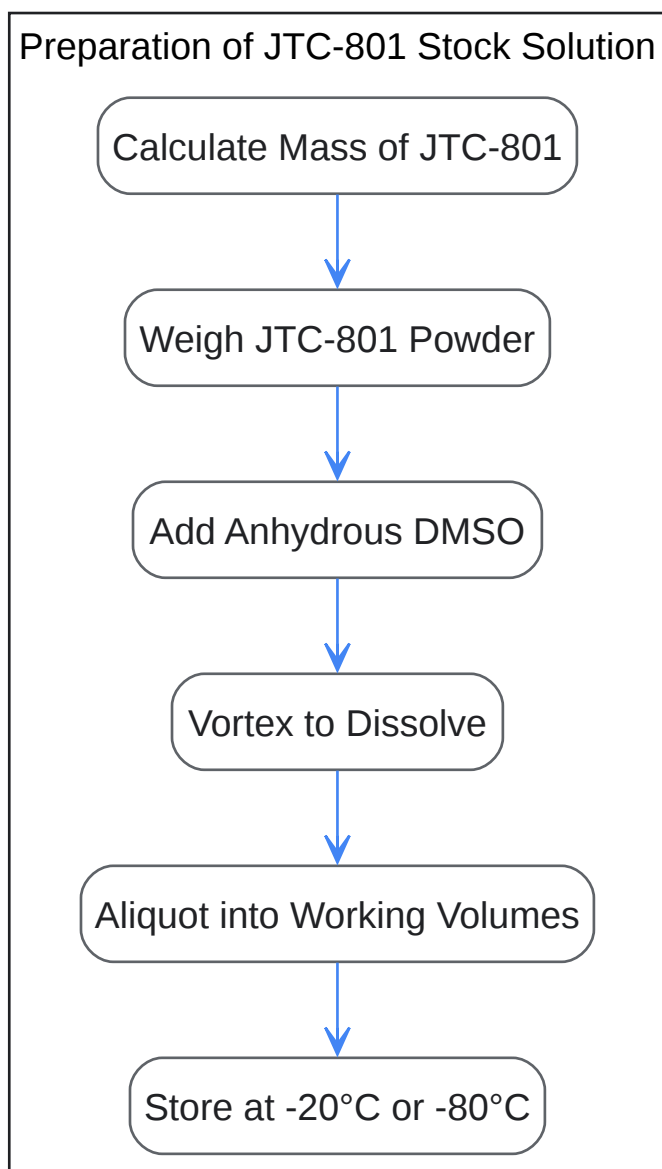
## Safety and Handling Precautions

- **JTC-801** should be handled in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Avoid the formation of dust and aerosols during weighing and handling of the powder.
- DMSO is readily absorbed through the skin and can carry dissolved substances with it. Handle with care and avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **JTC-801** for complete safety information.

## Visualizations

### Experimental Workflow

The following diagram illustrates the key steps for the preparation of a **JTC-801** stock solution.

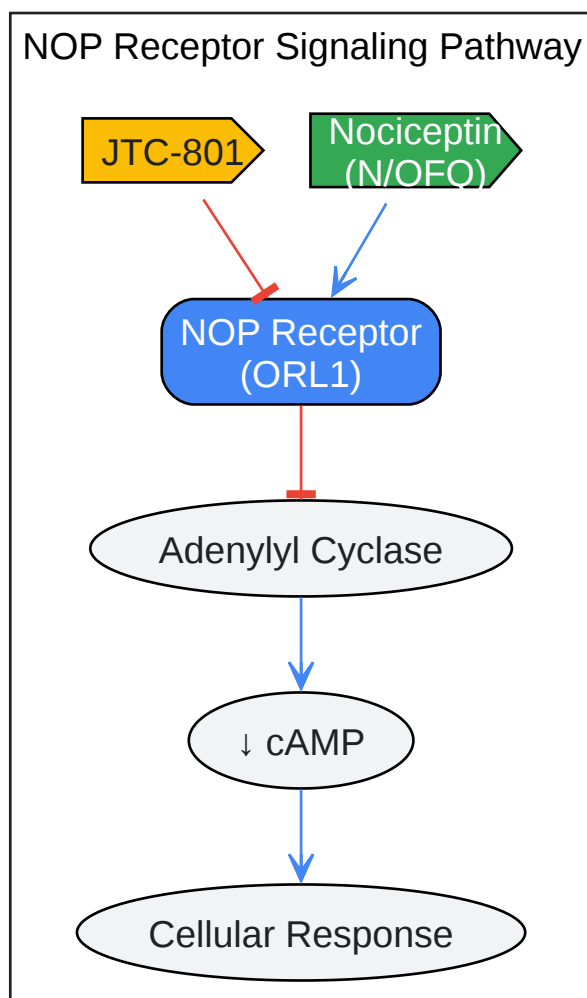


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Caption: Workflow for preparing **JTC-801** stock solution in DMSO.

## Signaling Pathway

**JTC-801** acts as an antagonist to the NOP receptor, which is a G-protein coupled receptor (GPCR). The binding of the endogenous ligand, nociceptin/orphanin FQ (N/OFQ), to the NOP receptor typically leads to the inhibition of adenylyl cyclase and a decrease in cyclic AMP (cAMP) levels. **JTC-801** blocks this interaction, thereby inhibiting the downstream signaling cascade.



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Caption: Antagonistic action of **JTC-801** on the NOP receptor signaling pathway.

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## References

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